

An In-Depth Technical Guide to the Physicochemical Properties of YM-75440

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Compound of Interest

Compound Name: YM-75440

Cat. No.: B15570465

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For Researchers, Scientists, and Drug Development Professionals

Introduction

YM-75440 is a potent and selective inhibitor of squalene synthase, a critical enzyme in the cholesterol biosynthesis pathway. By targeting this enzyme, **YM-75440** presents a promising avenue for the development of novel therapeutics for hypercholesterolemia and related cardiovascular diseases. This technical guide provides a comprehensive overview of the core physicochemical properties of **YM-75440**, detailed experimental methodologies, and a visualization of its mechanism of action within the relevant biological pathway.

Physicochemical Properties

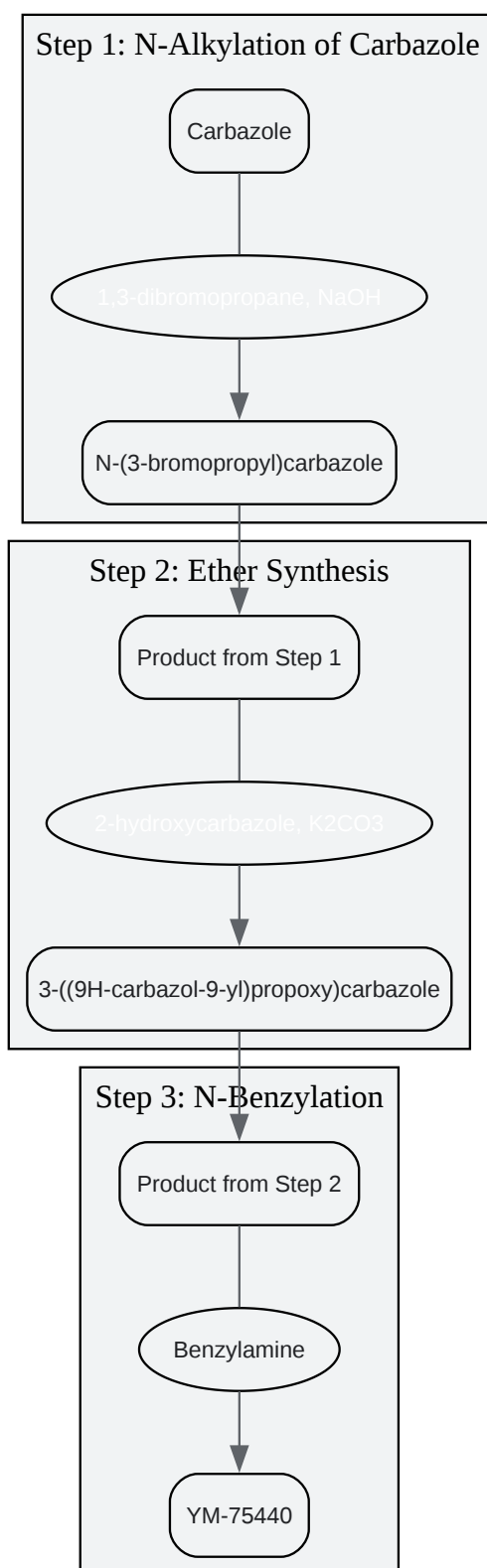
A thorough understanding of the physicochemical properties of a drug candidate is fundamental for its development. These properties influence its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation characteristics. The key physicochemical data for **YM-75440** are summarized in the table below.

Property	Value
IUPAC Name	N-benzyl-3-[(1-prop-2-enyl-9H-carbazol-2-yl)oxy]propan-1-amine
Molecular Formula	C ₂₅ H ₂₆ N ₂ O
Molecular Weight	370.5 g/mol
Appearance	Solid powder
Solubility	Soluble in DMSO
Melting Point	Data not available in publicly accessible literature.
pKa	Data not available in publicly accessible literature. An estimated pKa for the secondary amine is in the range of 9-11, typical for similar structures.

Experimental Protocols

Synthesis of YM-75440 (Illustrative)

While a specific, detailed protocol for the synthesis of **YM-75440** is not publicly available, a representative synthetic route can be conceptualized based on the synthesis of similar N-substituted carbazole derivatives. The following is a plausible, multi-step experimental workflow.



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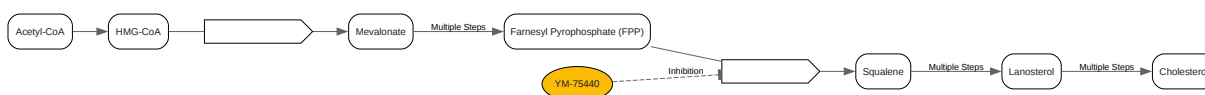
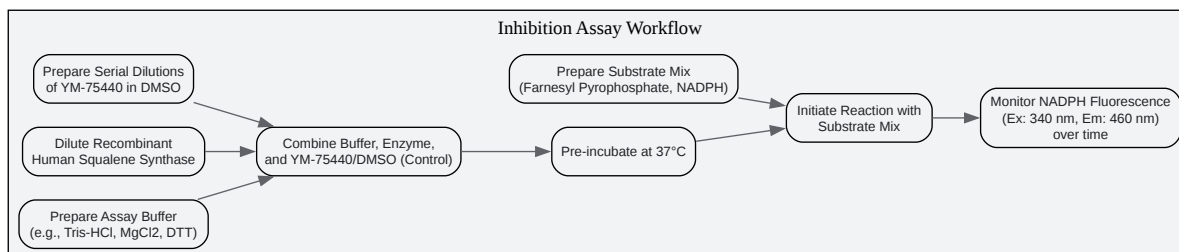
Caption: Illustrative synthetic workflow for **YM-75440**.

Methodology:

- **N-Alkylation of Carbazole:** Carbazole is reacted with an excess of 1,3-dibromopropane in the presence of a base such as sodium hydroxide in a suitable solvent like acetone. The reaction mixture is heated under reflux, and the resulting N-(3-bromopropyl)carbazole is isolated and purified.
- **Ether Synthesis:** The N-alkylated carbazole from the previous step is then reacted with a substituted hydroxyphenanthrene (the exact precursor for the **YM-75440** core may vary) in the presence of a base like potassium carbonate in a polar aprotic solvent such as dimethylformamide (DMF). The reaction is heated to facilitate the nucleophilic substitution to form the ether linkage.
- **Final Amination:** The resulting intermediate is then reacted with benzylamine. This reaction may proceed via nucleophilic substitution of a leaving group on the propyl chain, to yield the final product, **YM-75440**. Purification is typically achieved through column chromatography.

Squalene Synthase Inhibition Assay

The inhibitory activity of **YM-75440** on squalene synthase can be determined using a fluorescent assay that monitors the consumption of NADPH.



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